

Application Notes and Protocols for the Preparation of ALC-0159 Stock Solution

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Compound of Interest

Compound Name: A 159

Cat. No.: B1166418

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Audience: Researchers, scientists, and drug development professionals.

Introduction

ALC-0159 is a PEGylated lipid that plays a crucial role as an excipient in lipid nanoparticle (LNP) formulations.^{[1][2][3]} These nanoparticles are instrumental in the delivery of mRNA-based vaccines and therapeutics.^{[1][2][3][4]} The proper preparation of an ALC-0159 stock solution is a critical first step to ensure the reproducibility and efficacy of LNP formulations. These application notes provide a detailed protocol for the preparation, storage, and handling of ALC-0159 stock solutions.

Physicochemical Properties and Solubility

ALC-0159 is the N,N-dimyristylamide of 2-hydroxyacetic acid, O-pegylated to a polyethylene glycol (PEG) chain with an average molecular weight of approximately 2000 Da.^{[1][5]} It is a non-ionic surfactant.^[5] Understanding the solubility of ALC-0159 is essential for selecting the appropriate solvent for stock solution preparation.

Quantitative Data Summary

For ease of comparison, the following table summarizes the key quantitative data for ALC-0159.

Parameter	Value	Reference
Average Molecular Weight	~2400 Da	[1][3]
Purity	≥95%	[1][2][3]
Solubility in Ethanol	1 mg/mL	[3][4]
Solubility in DMSO	Slightly Soluble	[1][3]
Solubility in DMF	10 mg/mL	[1][3]
Solubility in DMF:PBS (pH 7.2) (1:2)	0.3 mg/mL	[1][3]
Solubility in Chloroform:Methanol:Water (65:25:4)	5 mg/mL	[4]
Storage Temperature	-20°C	[2][4]
Stability	1 Year at -20°C	[4]

Experimental Protocol: Preparation of a 10 mg/mL ALC-0159 Stock Solution in Ethanol

This protocol details the steps for preparing a 10 mg/mL stock solution of ALC-0159 in ethanol. Ethanol is a commonly used solvent for lipids in LNP formulations.

Materials:

- ALC-0159 (solid)
- Anhydrous Ethanol (≥99.5%)
- Sterile, amber glass vial with a PTFE-lined cap
- Analytical balance
- Spatula

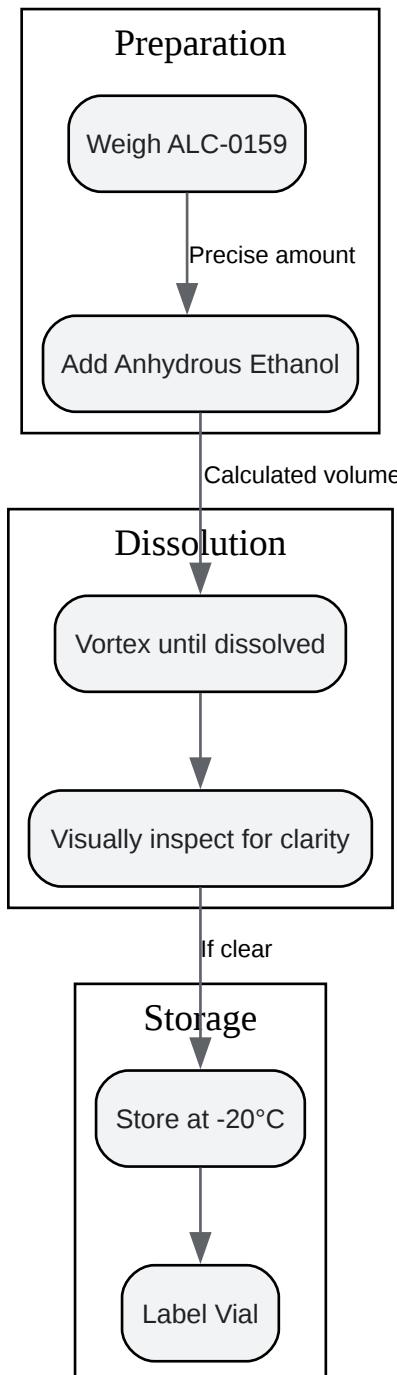
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Aseptic Technique: Perform all steps in a laminar flow hood or a clean, controlled environment to minimize contamination.
- Vial Preparation: Use a sterile, amber glass vial to protect the solution from light. Ensure the vial is clean and dry.
- Weighing ALC-0159:
 - Tare the analytical balance with the empty vial.
 - Carefully weigh the desired amount of ALC-0159 solid directly into the vial. For example, to prepare 1 mL of a 10 mg/mL solution, weigh 10 mg of ALC-0159.
- Solvent Addition:
 - Using a calibrated pipette, add the calculated volume of anhydrous ethanol to the vial containing the ALC-0159. For a 10 mg/mL solution, if you weighed 10 mg of ALC-0159, add 1 mL of ethanol.
- Dissolution:
 - Cap the vial tightly.
 - Vortex the mixture at a medium speed until the ALC-0159 is completely dissolved. The solution should be clear and free of any visible particles. Gentle warming in a water bath (not exceeding 40°C) may be used to aid dissolution if necessary, but avoid excessive heat.
- Storage:
 - Once fully dissolved, store the stock solution at -20°C.[\[2\]](#)[\[4\]](#)

- Label the vial clearly with the compound name (ALC-0159), concentration (10 mg/mL), solvent (Ethanol), date of preparation, and initials of the preparer.

Workflow for Preparing ALC-0159 Stock Solution



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Caption: Workflow for ALC-0159 stock solution preparation.

Signaling Pathway and Logical Relationships

The preparation of a stock solution is a linear process. The logical relationship between the steps is sequential, where the successful completion of each step is necessary before proceeding to the next.

Logical Flow of Stock Solution Preparation



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